

Personal protective equipment for handling 2-Bromobenzamidine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromobenzamidine hydrochloride

Cat. No.: B1339829

[Get Quote](#)

Essential Safety and Handling Guide for 2-Bromobenzamidine Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Bromobenzamidine hydrochloride**, a compound utilized in pharmaceutical development and biochemical research.^[1] Adherence to these procedures is critical for maintaining a safe laboratory environment.

Physical and Chemical Properties

2-Bromobenzamidine hydrochloride is a pale yellow solid.^[1] While specific quantitative data on properties like boiling and flash points are available for similar compounds, they are not consistently reported for this specific hydrochloride salt.^[2]

| Property | Data |
|--------------------|--|
| CAS Number | 92622-81-6[1] |
| Molecular Formula | C ₇ H ₇ BrN ₂ ·HCl[1] |
| Molecular Weight | 235.51 g/mol [1] |
| Appearance | Pale yellow solid[1] |
| Storage Conditions | Store at 0-8 °C[1] or -20°C under nitrogen, away from moisture.[3] |

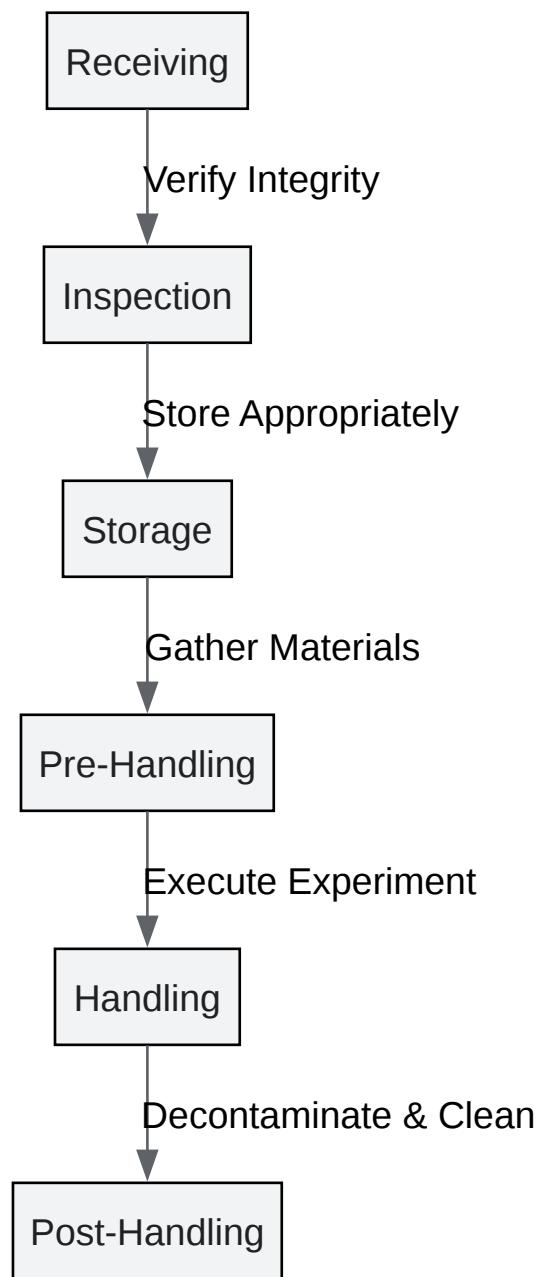
Personal Protective Equipment (PPE)

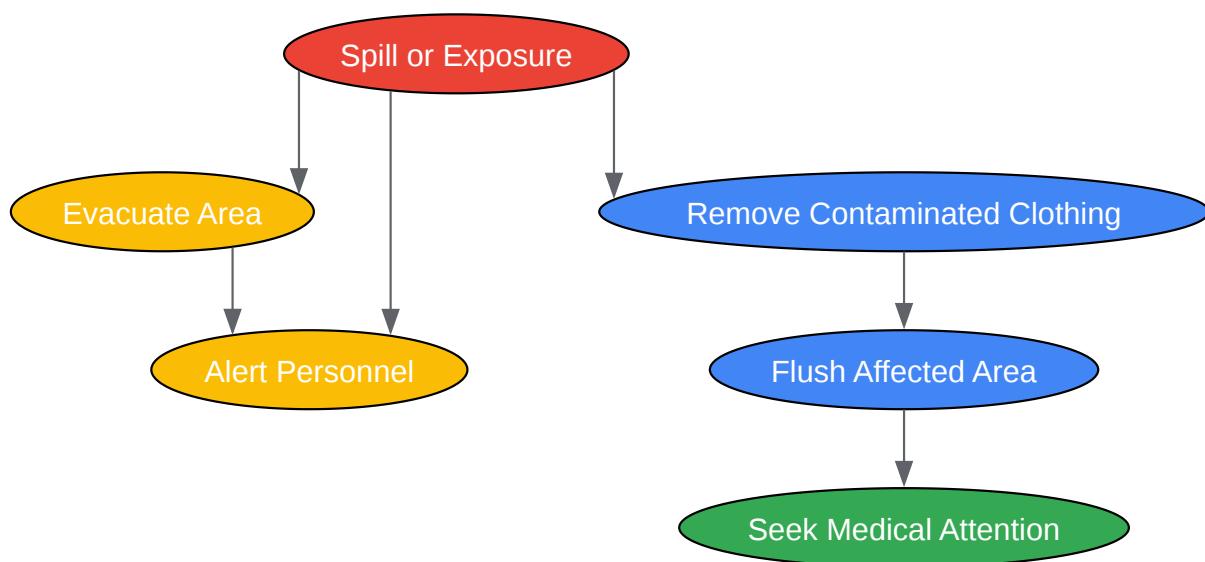
The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. When handling **2-Bromobenzamidine hydrochloride**, the following PPE should be worn:[3][4]

- Eye Protection: Chemical splash goggles or safety glasses with side-shields that meet ANSI Z.87.1 standards are required.[3][5] A face shield should be worn over safety glasses if there is a risk of splashing or explosion.[5]
- Hand Protection: Compatible chemical-resistant gloves must be worn.[6] Nitrile gloves offer broad protection, but it is advisable to consult the glove manufacturer's resistance guide for specific chemicals.[5] Gloves should be inspected before each use and changed immediately upon contact with the chemical.[5]
- Body Protection: A long-sleeved laboratory coat, preferably made of a flame-resistant material like Nomex®, should be worn and kept buttoned.[5] For comprehensive protection, especially when handling larger quantities, chemical-resistant coveralls or a "bunny suit" may be necessary.[7] Protective, closed-toe and heel shoes are mandatory.[5]
- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or vapors.[3][8] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is required.[5][8]

Operational Plan: From Receipt to Use

A systematic approach to handling **2-Bromobenzamidine hydrochloride** is crucial for safety and research integrity.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. sams-solutions.com [sams-solutions.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. enamine.enamine.net [enamine.enamine.net]
- 7. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 8. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromobenzamidine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1339829#personal-protective-equipment-for-handling-2-bromobenzamidine-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com